

# ammonium nonanoate physical state and solubility characteristics

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## Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

Cat. No.: S696831

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## Physical and Chemical Properties of Ammonium Nonanoate

The table below consolidates key identifier and property data for **ammonium nonanoate**.

Property	Details
IUPAC Name	ammonium nonanoate [1] [2] [3]
Other Names	Ammonium pelargonate; Pelargonic acid ammonium salt [2]
CAS RN	63718-65-0 [1] [3]
Chemical Formula	$C_9H_{21}NO_2$ [1] [2]
Canonical SMILES	<chem>CCCCCCCCC(=O)[O-].[NH4+]</chem> [1] [3]
Molecular Mass	175.27 g/mol [1] [3]
Physical State	Colorless to pale yellow liquid; can exist as white crystals [1] [2]
Odor	Slight fatty acid odor [1]

Property	Details
Minimum Active Substance Purity	Approx. 40.0% by weight (in commercial aqueous solutions) [1]

## Solubility and Environmental Fate

This table outlines the solubility and related environmental fate characteristics of **ammonium nonanoate**.

Property	Details
Solubility in Water (at 20°C, pH 7)	Miscible [1]
Octanol-Water Partition Coefficient	No data available [1]
Soil Degradation (Aerobic)	DT <sub>50</sub> (typical): 1.0 day; considered non-persistent. Literature suggests rapid degradation in less than one day. [1]
Volatility & Leaching	Volatility and leaching potential are reported as negligible. [4]
Flash Point	141.3 °C [1]

## Experimental Protocols for Key Determinations

For researchers seeking to verify or build upon this data, here are methodologies for key experiments.

### Determining Physical State and Appearance

This is a straightforward observational analysis.

- Sample Preparation:** Ensure the sample is at room temperature (25°C is standard). If the substance is in a sealed container, allow it to equilibrate to lab conditions before opening.

- **Visual Inspection:** Observe the sample against a white background in clear, neutral lighting. Note its color (e.g., colorless, pale yellow) and physical form (e.g., liquid, crystalline solid) [1] [2].
- **Odor Assessment:** Carefully waft the air above the gently opened container toward your nose. Describe the character of the odor, such as "slight fatty acid odor" [1]. **Always perform this step in a well-ventilated area or fume hood, using appropriate personal protective equipment (PPE).**

## Determining Solubility in Water

The miscibility of **ammonium nonanoate** with water can be confirmed through a simple miscibility test.

- **Materials:** **Ammonium nonanoate** sample, distilled water, graduated cylinder, stoppered test tube.
- **Procedure:**
  - Add a known volume (e.g., 5 mL) of distilled water to the test tube.
  - Add an equal volume of the **ammonium nonanoate** solution to the test tube.
  - Stopper the tube and shake vigorously for several seconds.
  - Allow the mixture to stand and observe. The formation of a single, homogeneous liquid phase confirms that the substance is miscible with water in these proportions [1].
- **Note:** Commercial products are often aqueous solutions with about 40% active ingredient [1] [2]. Testing the neat active ingredient may require different methods.

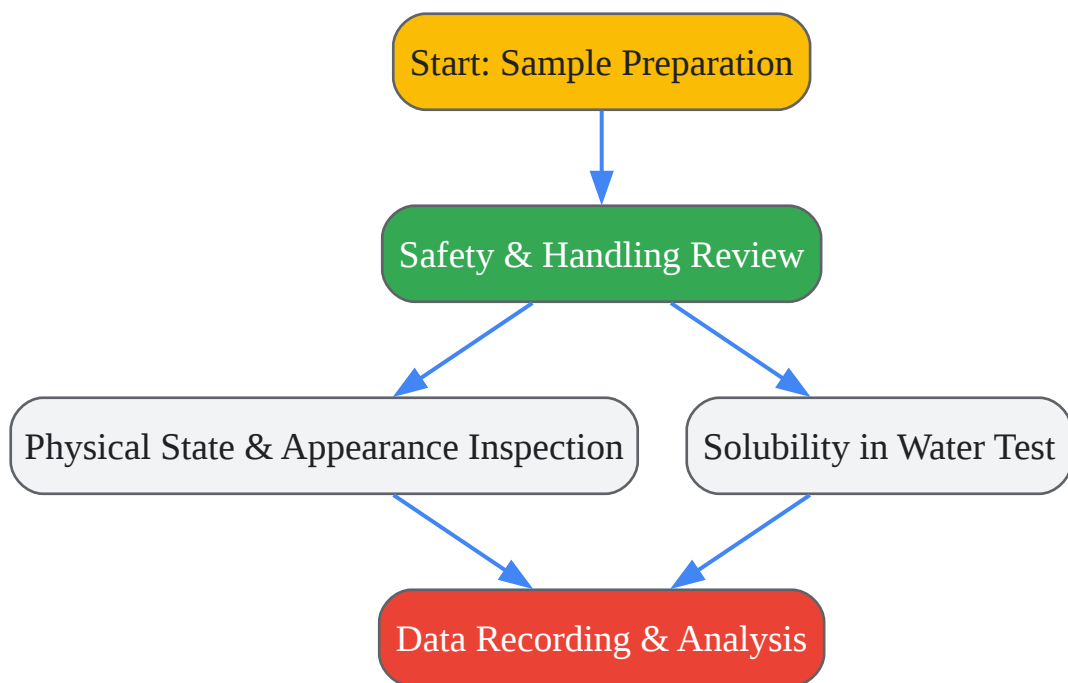
## Critical Handling and Safety Precautions for Researchers

When handling **ammonium nonanoate** in a laboratory setting, adhere to the following safety protocols based on available label information [4]:

- **Personal Protective Equipment (PPE):** Wear coveralls, chemical-resistant gloves (made of barrier laminate, nitrile rubber, or neoprene), chemical-resistant footwear plus socks, and protective eyewear (goggles or a face shield).
- **Health Hazards:** The substance can cause substantial but temporary eye injury and skin irritation. It is harmful if inhaled, absorbed through the skin, or swallowed.
- **Handling Procedures:** Avoid contact with skin, eyes, and clothing. Avoid breathing spray mist. Wash hands thoroughly with soap and water after handling.
- **Post-Handling:** Remove contaminated clothing and wash it before reuse.

## Experimental Workflow for Physicochemical Characterization

The diagram below outlines a logical workflow for the key experimental procedures described above.



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Research workflow for characterizing **ammonium nonanoate**.

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## References

1. Ammonium nonanoate [sitem.herts.ac.uk]
2. - Wikipedia Ammonium nonanoate [en.wikipedia.org]
3. Buy Ammonium nonanoate | 63718-65-0 [smolecule.com]

4. Scythe (pelargonic acid) and Axxe ( ammonium ) nonanoate [content.ces.ncsu.edu]

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